

# A Technical Guide to 2,5-Dimethoxypyridine for Researchers

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## Compound of Interest

Compound Name: 2,5-Dimethoxypyridine

Cat. No.: B1356635

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Dimethoxypyridine**, a key heterocyclic compound with significant applications in chemical synthesis and drug discovery. This document details its chemical and physical properties, synthesis, reactivity, and role as a crucial building block in the development of novel therapeutics.

## Core Properties and Identification

**2,5-Dimethoxypyridine** is a substituted pyridine derivative. Its unique electronic and structural properties make it a valuable intermediate in organic synthesis.

CAS Number: 867267-24-1[1][2][3]

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **2,5-Dimethoxypyridine**.

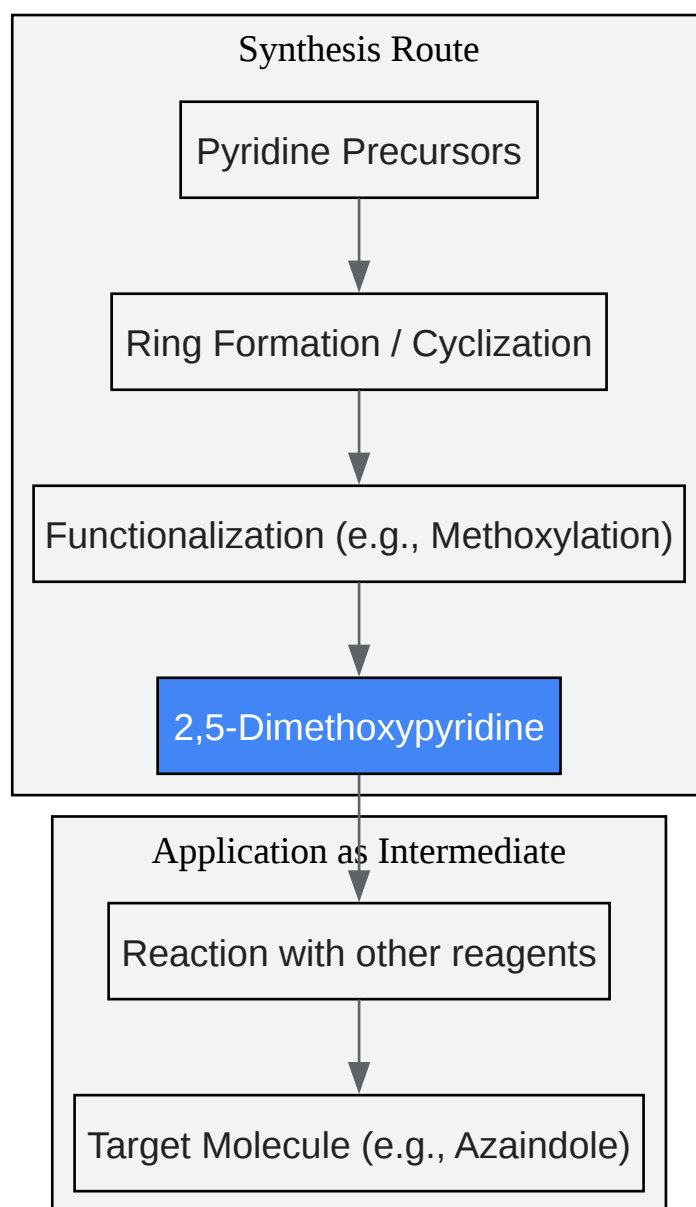
Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	[1][3]
Molecular Weight	139.15 g/mol	[1][3]
Physical Form	Colorless to light-yellow liquid	
Melting Point	17.59 °C	[1]
Boiling Point	203.5 °C	[1]
Purity (Typical)	95%	
IUPAC Name	2,5-dimethoxypyridine	[3]
InChI Key	HFFNRRVTKJCKGM-UHFFFAOYSA-N	[3]
Storage Conditions	Inert atmosphere, room temperature	

## Synthesis and Reactivity

### Synthesis Pathways

While specific, detailed industrial synthesis protocols for **2,5-Dimethoxypyridine** are proprietary, general synthetic routes for substituted pyridines are well-established in chemical literature. Pyridine derivatives are a class of azaheterocycles with wide-ranging applications in pharmaceuticals and agrochemicals.[4] The synthesis often involves the construction of the pyridine ring followed by functional group interconversions. One mentioned pathway involves the reaction of formaldehyde with pyridine.[1] Another general approach for creating 2,5-disubstituted pyridines involves a Ring Opening and Closing Cascade (ROCC) mechanism of isoxazoles.[4]

The diagram below illustrates a generalized workflow for the synthesis and utilization of substituted pyridines like **2,5-Dimethoxypyridine**.



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Caption: Generalized workflow for the synthesis and application of **2,5-Dimethoxypyridine**.

## Chemical Reactivity

**2,5-Dimethoxypyridine** can undergo several types of reactions, making it a versatile intermediate. Key reactions include:

- **Demethylation:** The methoxy groups can be cleaved to produce hydroxylated pyridines.[1] For instance, the synthesis of 2-amino-5-hydroxypyridine can be achieved through a demethylation step.[5]
- **Oxidation:** Oxidations with reagents like hydrogen peroxide or potassium permanganate can exhibit regioselectivity for the pyridine ring.[1]

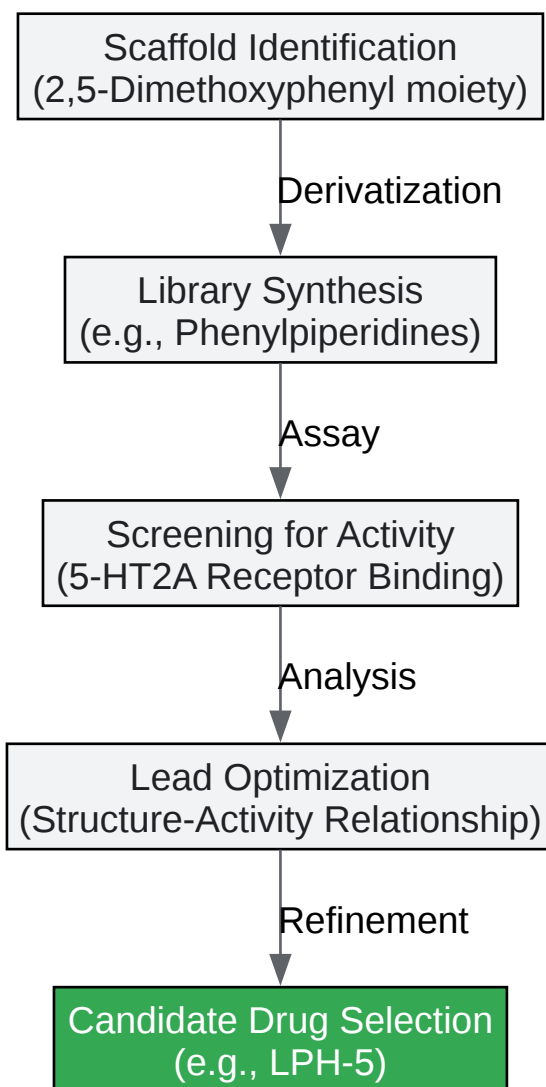
## Applications in Drug Discovery and Development

The pyridine scaffold is a privileged structure in medicinal chemistry, found in numerous FDA-approved drugs.[6][7][8] Its presence can enhance biochemical potency, metabolic stability, and other desirable pharmacological properties.[6]

**2,5-Dimethoxypyridine** serves as a key building block in the synthesis of more complex molecules with therapeutic potential.

- **Intermediate for Azaindoles:** It is used as a reactant in the regioselective preparation of functionalized azaindoles and trioxopyrrolopyridines.[2]
- **Serotonin Receptor Agonists:** A significant application lies in the discovery of 2,5-dimethoxyphenylpiperidines, a novel class of selective serotonin 5-HT<sub>2A</sub> receptor (5-HT<sub>2A</sub> R) agonists.[9] These compounds are being investigated for their potential in treating psychiatric disorders such as depression and anxiety. The discovery of LPH-5, a selective 5-HT<sub>2A</sub> R agonist, highlights the importance of the 2,5-dimethoxyphenyl moiety in this class of drugs.  
[9]

The following diagram outlines the logical workflow of using a pyridine derivative in a drug discovery program.



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